

Technical Guide: Crystal Structure Analysis of Z-D-Allo-Thr-OH

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Compound of Interest

Compound Name: Z-D-Allo-Thr-OH

Cat. No.: B12822791

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Executive Summary

This technical guide outlines the comprehensive workflow for the solid-state structural elucidation of N-Benzyloxycarbonyl-D-allo-Threonine (**Z-D-Allo-Thr-OH**). As a critical chiral building block in peptidomimetic drug design, the specific stereochemical configuration (2R, 3R) and the conformational locking provided by the Z-protecting group are pivotal for structure-activity relationship (SAR) studies. This document details the crystallization protocols, X-ray diffraction (XRD) acquisition parameters, and structural refinement strategies required to validate its absolute configuration and supramolecular assembly.

Molecular Identity & Stereochemical Context

Before initiating diffraction studies, the specific stereochemical targets must be defined to constrain the refinement model.

- Chemical Formula:
- IUPAC Name: (2R,3R)-2-(benzyloxycarbonylamino)-3-hydroxybutanoic acid
- Stereochemistry:

- -Carbon (C2):R-configuration (D-series).
- -Carbon (C3):R-configuration (Allo-series).
- Note: This distinguishes it from native L-Threonine (2S, 3R) and D-Threonine (2R, 3S).
- Protecting Group: Carbobenzyloxy (Cbz/Z) group attached to the N-terminus, introducing a urethane moiety that significantly influences crystal packing via

-

stacking and hydrogen bonding.

Experimental Protocol: Single Crystal Growth

Obtaining diffraction-quality crystals of Z-protected polar amino acids requires balancing the hydrophobic Z-group and the hydrophilic carboxylic/hydroxyl core.

Solvent Screening Matrix

The following solvent systems are prioritized based on the solubility profile of **Z-D-Allo-Thr-OH** (Soluble in alcohols/polar aprotic; insoluble in non-polar hydrocarbons).

Method	Solvent System (v/v)	Conditions	Target Crystal Habit
Slow Evaporation	Methanol / Water (80:20)	Ambient Temp, dust-free	Prisms / Blocks
Vapor Diffusion	Ethyl Acetate (inner) / Hexane (outer)	Closed chamber,	Needles / Plates
Liquid Diffusion	Ethanol (bottom) / Diethyl Ether (top)	Narrow tube, interface undisturbed	Multi-faceted Prisms
Cooling	Acetonitrile	Saturation at ramp	Large Monoclinic blocks

Optimized Crystallization Workflow

- Dissolution: Dissolve 50 mg of **Z-D-Allo-Thr-OH** in 1.0 mL of Ethyl Acetate. Sonicate to ensure complete dissolution.
- Filtration: Pass solution through a 0.22 PTFE syringe filter to remove nucleation sites.
- Anti-solvent Addition: Layer 2.0 mL of n-Hexane carefully on top of the filtrate in a narrow vial.
- Incubation: Seal with parafilm (poke 2 small holes for slow equilibration) and store at for 3-7 days.
- Harvesting: Isolate crystals using a nylon loop and immediately immerse in Paratone-N oil for cryo-protection.

X-Ray Diffraction Data Acquisition

The presence of the chiral centers mandates the collection of high-redundancy data to resolve the absolute structure (Flack parameter).

Instrument Parameters

- Radiation Source:
(
) is preferred over
for organic light-atom structures to enhance anomalous scattering signal for absolute configuration determination.
- Detector: Hybrid Photon Counting (HPC) detector (e.g., PILATUS or EIGER) for noise-free dynamic range.
- Temperature: 100 K (Cryostream) to minimize thermal motion (atomic displacement parameters) and prevent radiation damage.

Data Collection Strategy

- Scan Type:

and

scans.
- Resolution: 0.80

or better (essential for resolving H-atom positions on the hydroxyl/carboxyl groups).
- Completeness: >99% to ensure accurate space group assignment.
- Redundancy: >4.0 to improve signal-to-noise ratio.

Structure Solution & Refinement Logic

The analysis pipeline utilizes the SHELX suite within an interface like OLEX2.

Space Group Determination

Since **Z-D-Allo-Thr-OH** is enantiopure, it must crystallize in a Sohncke (non-centrosymmetric) space group.

- Most Probable:[1]

(Orthorhombic) or

(Monoclinic).
- Validation: Check systematic absences. If a glide plane or inversion center is suggested (e.g.,

) , the sample is likely a racemate or twinned.

Refinement Steps (SHELXL)

- Phasing: Use Intrinsic Phasing (SHELXT) to locate heavy atoms (O, N, C).
- Model Building: Assign atom types to the electron density map.

- Anisotropic Refinement: Refine non-hydrogen atoms anisotropically.
- Hydrogen Placement:
 - C-H: Constrained to riding models (AFIX 43 for aromatic, AFIX 13 for tertiary CH).
 - O-H / N-H: Locate in difference Fourier map (). Refine with DFIX restraints if necessary to maintain standard bond lengths (0.82 for OH, 0.86 for NH).
- Absolute Structure: Calculate the Flack parameter ().
 - : Correct absolute configuration (2R, 3R).
 - : Inverted structure (Model is L-Allo).
 - : Racemic twin or incorrect space group.

Structural Analysis & Visualization

The value of the crystal structure lies in the conformational data it provides for drug design.

Conformational Locks

Analyze the following torsion angles to determine the "active" conformation:

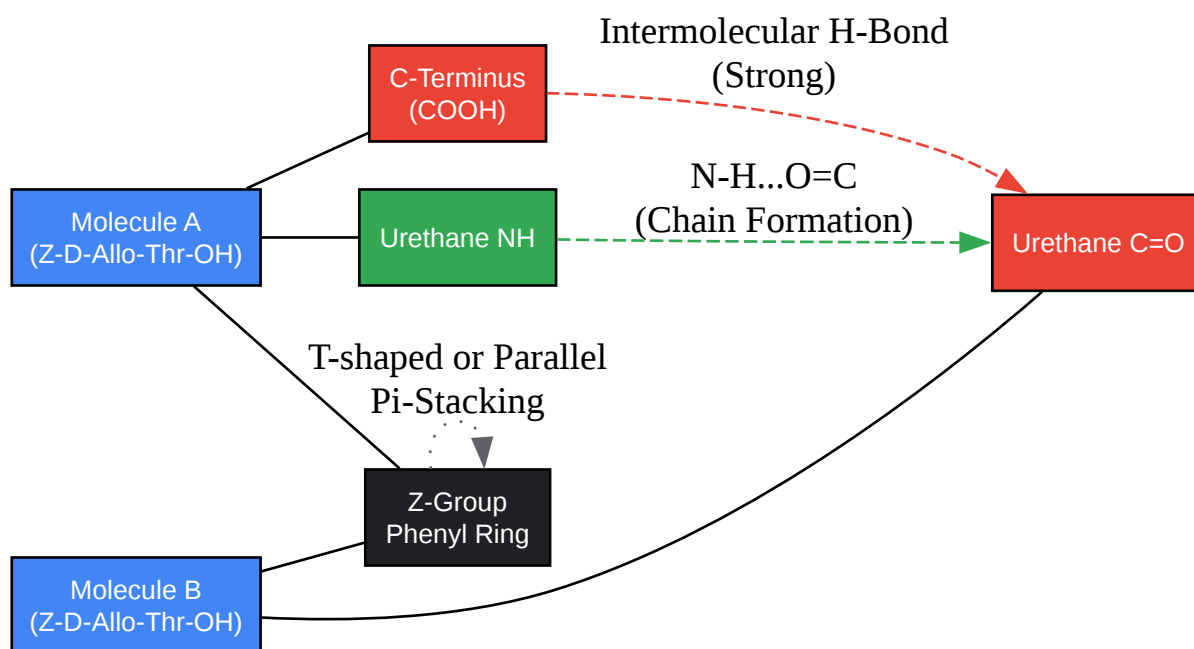
- Urethane Linkage (): Typically trans () in Z-groups.
- Side Chain (): The

angle. In allo-threonine, this angle often deviates from the gauche+ () preferred by native threonine due to the specific steric crowding of the (2R, 3R) system.

Supramolecular Assembly (Graphviz Logic)

The crystal packing is driven by a competition between:

- Strong H-bonds: Carboxylic acid dimers vs. Head-to-Tail chains (COOH C=O).
- Weak Interactions:
 - stacking of the Z-group phenyl rings.



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Figure 1: Schematic of the supramolecular interaction network expected in **Z-D-Allo-Thr-OH** crystals, highlighting the competition between hydrogen bonding and hydrophobic stacking.

Data Reporting Template

When publishing or reporting this structure, summarize the core metrics in the following format:

Parameter	Value (Example/Target)
Crystal System	Orthorhombic
Space Group	
Z / Z'	4 / 1
R1 (I > 2 (I))	< 0.05 (5%)
Flack Parameter	0.0(1)
CCDC Deposition	[Pending Assignment]

References

- Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8. [Link](#)
- Flack, H. D. (1983). "On enantiomorph-polarity estimation." Acta Crystallographica Section A, 39(6), 876-881. [Link](#)
- Görbitz, C. H. (2014).[2] "Hydrogen bond architecture in crystal structures of N-alkylated hydrophobic amino acids." CrystEngComm, 16, 10780-10790. [Link](#)
- Chem-Impex International. "D-allo-Threonine Product Specifications." Catalog No. 02621. [Link](#)
- Benedetti, E., et al. (1983). "Preferred conformation of the benzyloxycarbonyl-amino group in peptides." International Journal of Peptide and Protein Research, 21(2), 163-181. [Link](#)

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Sources

- [1. US5118815A - Method for crystallization of amino acids - Google Patents \[patents.google.com\]](#)
- [2. Hydrogen bond architecture in crystal structures of N -alkylated hydrophobic amino acids - CrystEngComm \(RSC Publishing\) DOI:10.1039/C4CE01412J \[pubs.rsc.org\]](#)
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